

# Essential Safety and Disposal Procedures for BMT-145027

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BMT-145027

Cat. No.: B2848523

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides detailed guidance on the proper disposal procedures for **BMT-145027**, a potent mGluR5 positive allosteric modulator.

## Chemical and Physical Properties

A summary of the key quantitative data for **BMT-145027** is presented below, offering a quick reference for laboratory personnel.

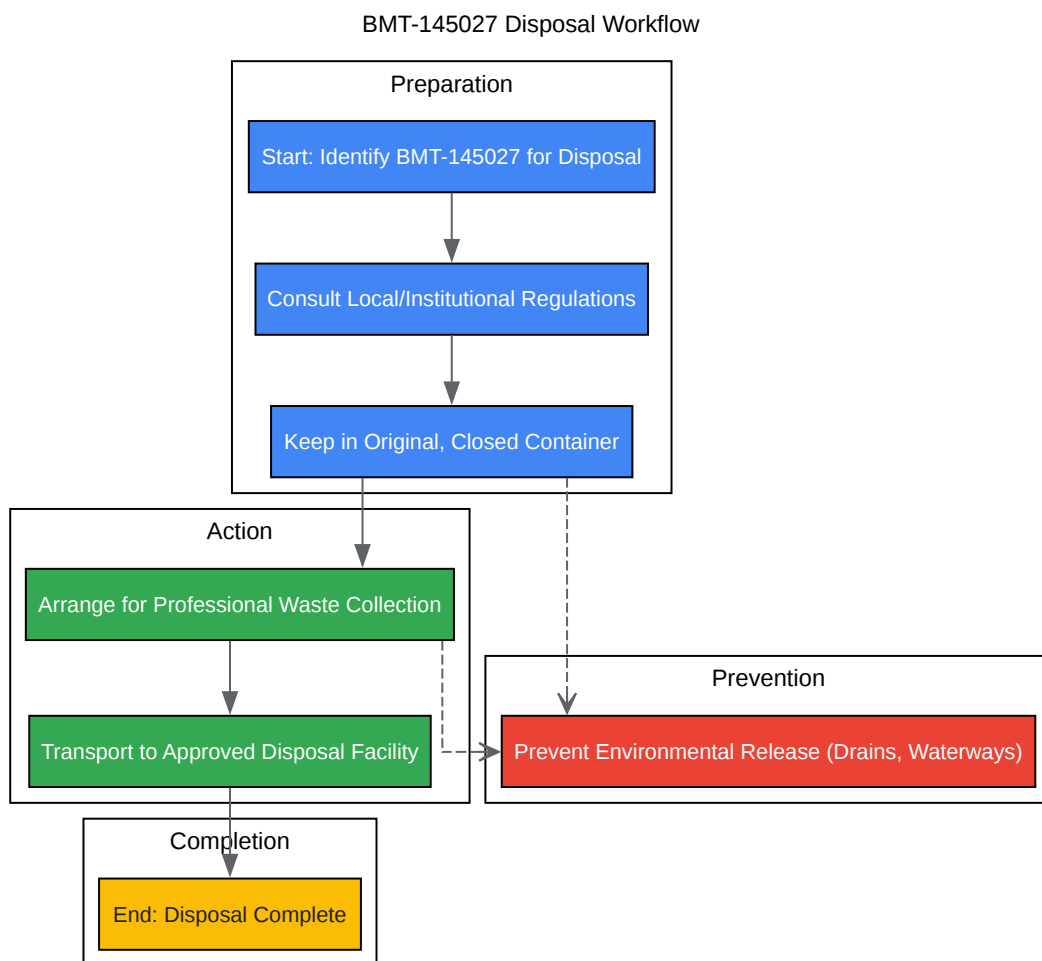
Property	Value	Source
CAS Number	2018282-44-3	DC Chemicals, Chemsrc
Molecular Formula	C23H14ClF3N4	DC Chemicals
Molecular Weight	438.08	DC Chemicals
EC50	47 nM	Chemsrc
Storage (Short Term)	4°C for 1 year	DC Chemicals
Storage (Long Term)	-20°C for more than 2 years	DC Chemicals

## Proper Disposal Procedures for BMT-145027

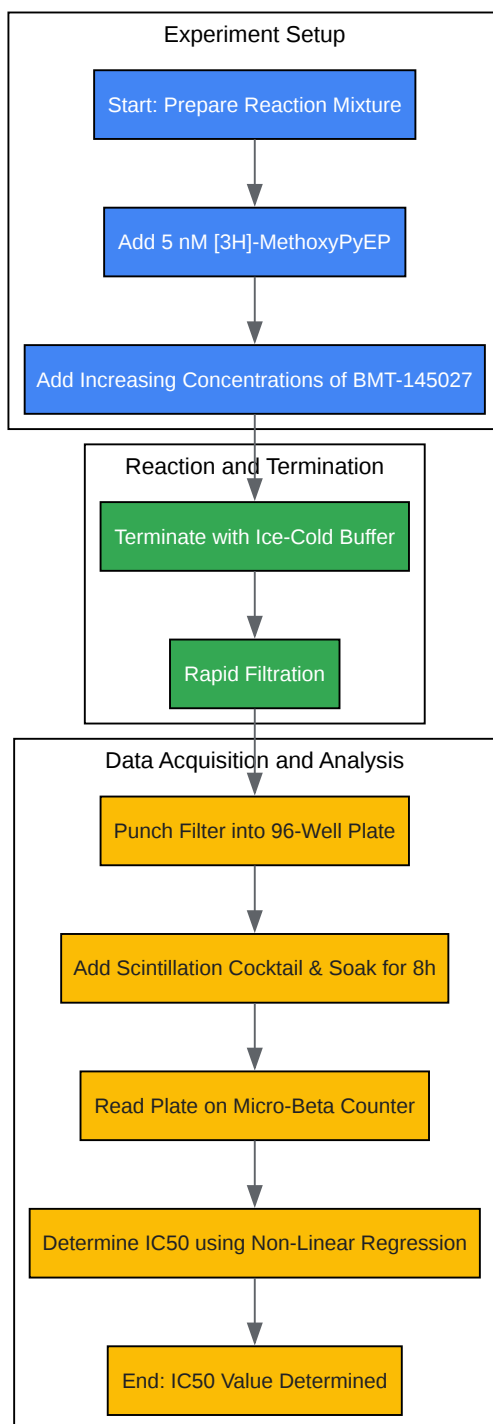
The disposal of **BMT-145027** and its containers must be conducted in accordance with all applicable local, state, and federal regulations. It is crucial to prevent the release of this chemical into the environment.

Step-by-Step Disposal Guidance:

- **Consult Local Regulations:** Before initiating any disposal procedures, consult with your institution's Environmental Health and Safety (EHS) department and review all relevant local, state, and federal guidelines for chemical waste disposal.
- **Container Management:** Keep the chemical in its original, tightly closed container for disposal. Do not mix with other waste materials unless explicitly instructed to do so by your EHS department.
- **Waste Collection:** Arrange for the collection of the waste material by a licensed and qualified hazardous waste disposal service. All waste materials should be disposed of at an approved waste disposal facility.
- **Avoid Environmental Release:** Under no circumstances should **BMT-145027** be allowed to enter drains, sewers, or waterways. Prevent any spillage or leakage, and in the event of an accidental release, follow the containment procedures outlined in the Safety Data Sheet.



## Competition Binding Assay Workflow

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for BMT-145027]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2848523#bmt-145027-proper-disposal-procedures\]](https://www.benchchem.com/product/b2848523#bmt-145027-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)